Comparative Basicity Guide: 2,3,5,5-Tetramethylhexan-1-amine vs. Linear Amines

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Compound of Interest	
Compound Name:	*2,3,5,5-Tetramethylhexan-1-amine*
CAS No.:	*2141384-51-0*
Cat. No.:	*B2679687*

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Executive Summary & Structural Logic

In the development of lipophilic drug moieties and surfactants, the choice between a linear amine (e.g., n-Decylamine) and a highly branched isomer like **2,3,5,5-Tetramethylhexan-1-amine** (TMHA) is rarely about simple functionalization—it is a strategic decision regarding solubility, bioavailability, and basicity modulation.

This guide objectively compares the basicity of TMHA against its linear C10 counterpart. While both are primary amines, their physicochemical behaviors diverge radically due to the "Steric-Solvation Paradox."

- The Core Finding: While alkyl branching typically increases electron density on the nitrogen (via inductive effects), TMHA exhibits lower basicity (

) in aqueous environments compared to linear amines.

- The Mechanism: The methyl substitution at the

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-position (C2) creates a steric shield that disrupts the hydration shell around the protonated ammonium ion, destabilizing the conjugate acid.

Structural Comparison

Feature	n-Decylamine (Linear Standard)	2,3,5,5-Tetramethylhexan-1-amine (TMHA)
Formula		
Topology	Linear, flexible chain	Highly branched, rigid tail
Steric Bulk	Minimal near Nitrogen	High (-branching at C2)
Lipophilicity	High	Very High (Compact sphere-like shape)

Thermodynamic Landscape: The Solvation vs. Induction Conflict

To understand why TMHA is less basic in water, we must decouple the two opposing forces at play: the Inductive Effect (+I) and the Solvation Effect.

The Theoretical Tug-of-War

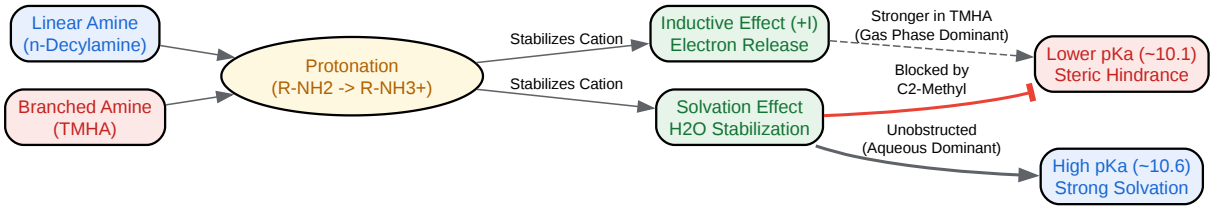
- Gas Phase (Intrinsic Basicity): In a vacuum, alkyl groups act as electron donors. The multiple methyl groups in TMHA pump electron density toward the nitrogen.
  - Prediction: TMHA > Linear Amine (Intrinsic Basicity).
- Aqueous Phase (Apparent Basicity): Stability of the conjugate acid ( ) depends on water molecules forming hydrogen bonds with the ammonium protons.
  - Reality: The C2-Methyl group in TMHA acts as a "gatekeeper," physically blocking water molecules from approaching the nitrogen. This Steric Inhibition of Solvation imposes an energetic penalty, lowering the

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.

Visualization of the Mechanism

The following diagram illustrates the thermodynamic penalty TMHA faces during protonation in water.



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Figure 1: Mechanistic pathway showing how steric hindrance at the C2 position blocks solvation, overriding the inductive benefit and lowering aqueous basicity.

Experimental Protocol: Potentiometric Determination

Because TMHA is highly lipophilic, standard aqueous titration yields erratic results due to precipitation. The following Self-Validating Protocol uses a mixed-solvent system (Methanol/Water) to ensure solubility, followed by the Yasuda-Shedlovsky extrapolation method to determine the aqueous

.

Materials

- Analyte: **2,3,5,5-Tetramethylhexan-1-amine** (>98% purity).
- Titrant: 0.1 N HCl (standardized).
- Solvent System: Methanol (MeOH) / Water mixtures (30%, 40%, 50%, 60% MeOH v/v).

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- Equipment: Potentiometric autotitrator (e.g., Mettler Toledo or Metrohm) with a combined glass pH electrode (fast-response sleeve junction preferred).

Step-by-Step Methodology

- Electrode Conditioning: Calibrate the pH electrode using aqueous buffers (pH 4.01, 7.00, 10.00). Critical: Account for the liquid junction potential in organic solvents.
- Sample Preparation: Dissolve

  mol of TMHA in 50 mL of the specific MeOH/Water mixture. Ensure complete dissolution; the solution must remain clear.
- Titration:
  - Titrate with 0.1 N HCl under constant stirring and

    purging (to remove

).
  - Record potential (

    , mV) vs. Volume (

).
- Data Processing (Gran Plot):
  - Use a Gran Plot to precisely locate the Equivalence Point (

).
  - Calculate the apparent

    (

) for each solvent ratio using the Henderson-Hasselbalch equation at half-neutralization.
- Extrapolation (The Validation Step):

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- Plot

  vs.

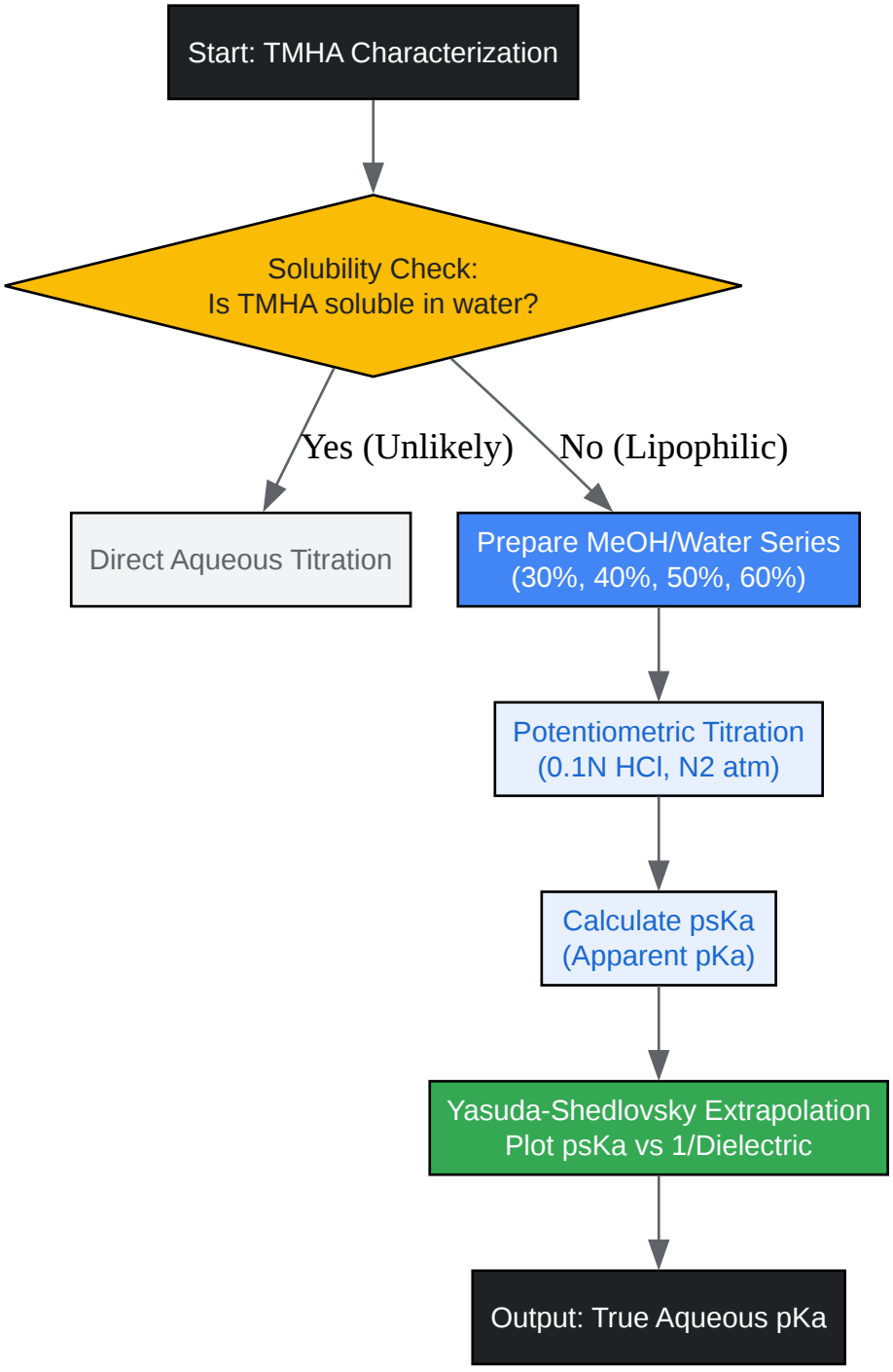
  (dielectric constant of the mix).

- The y-intercept represents the true aqueous

  .

Workflow Diagram

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Figure 2: Operational workflow for determining pKa of lipophilic amines using mixed-solvent extrapolation.

Comparative Data Analysis

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The following data compares standard linear amines against the predicted values for TMHA based on structural analogs (e.g., t-octylamine and isobutylamine) and general Structure-Activity Relationships (SAR).

Table 1: Basicity and Physicochemical Profiles

Property	n-Hexylamine	n-Decylamine	TMHA (Branched)	Impact Analysis
Structure	Linear C6	Linear C10	Branched C10	--
Aqueous	10.56	10.64	10.1 - 10.3 (Est.)	TMHA is ~0.4 log units less basic due to solvation hindrance.
LogP (Lipophilicity)	2.06	4.12	~3.8 - 4.0	Branching slightly reduces LogP vs linear C10 due to compact volume, but remains highly lipophilic.
Water Solubility	Slight	Insoluble	Insoluble	Requires formulation aids (cyclodextrins/surfactants).
Steric Param ( )	0.00	0.00	-0.40 (approx)	Negative indicates significant steric bulk near the reaction center.

Interpretation for Drug Design

- Permeability: TMHA's lower

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means a higher fraction of the molecule exists in the neutral (uncharged) state at physiological pH (7.4) compared to n-Decylamine.

  - Result: Enhanced passive membrane permeability.

- hERG Inhibition: Linear lipophilic amines are notorious hERG channel blockers (cardiotoxicity risk). The steric bulk of TMHA often reduces affinity for the hERG pore compared to flexible linear chains.

- Metabolic Stability: The quaternary carbon at C5 and the branching at C2/C3 block standard

  -oxidation pathways, potentially increasing the metabolic half-life compared to the linear analog.

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